

An In-depth Technical Guide to 3-Ethoxy-4-fluorobenzaldehyde

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Compound of Interest

Compound Name: 3-Ethoxy-4-fluorobenzaldehyde

CAS No.: 870837-27-7

Cat. No.: B1416733

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **3-Ethoxy-4-fluorobenzaldehyde**, a substituted aromatic aldehyde of interest in synthetic organic chemistry. Given the limited publicly available data for this specific isomer, this document synthesizes information from closely related analogues and foundational chemical principles to offer a robust resource for researchers. We will delve into its chemical identity, potential applications, plausible synthetic routes, and expected analytical characteristics, always maintaining transparency where data is inferred.

Chemical Identity and Synonyms

3-Ethoxy-4-fluorobenzaldehyde is a monosubstituted benzaldehyde with an ethoxy group at the C3 position and a fluorine atom at the C4 position. While a definitive and exhaustive list of synonyms is not readily available due to its limited commercial presence, it can be systematically named according to IUPAC nomenclature.

Systematic Name: **3-Ethoxy-4-fluorobenzaldehyde**

Common Synonyms: Due to the lack of widespread commercial availability, there are no established common synonyms. Researchers may encounter variations in naming based on numbering priority, but the IUPAC name remains the most unambiguous identifier.

CAS Number: 135553-93-6

Chemical Structure:

A summary of key identifiers for **3-Ethoxy-4-fluorobenzaldehyde**.

Physicochemical Properties (Predicted and Inferred)

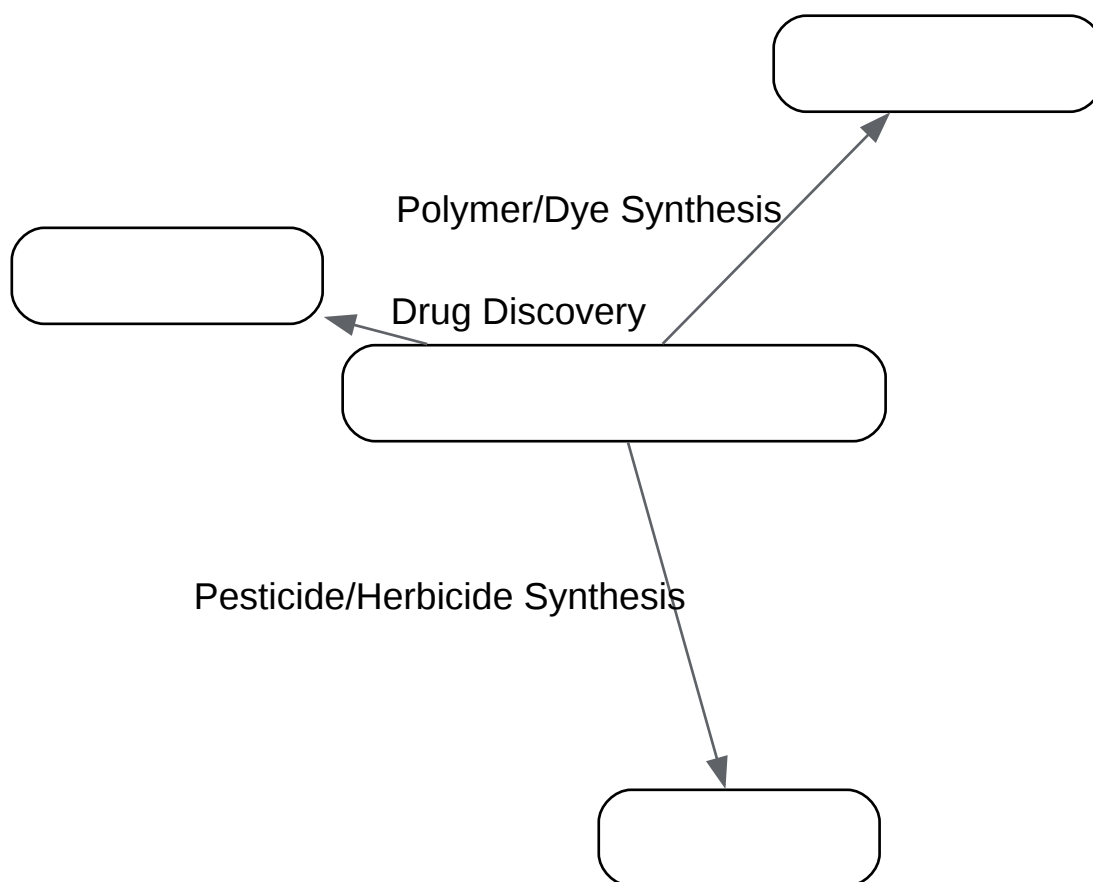
Direct experimental data for **3-Ethoxy-4-fluorobenzaldehyde** is scarce. However, we can predict its physicochemical properties based on the known values of its structural isomers and related compounds, such as 4-fluorobenzaldehyde and 3-ethoxy-4-hydroxybenzaldehyde.^[1]

Property	Predicted/Inferred Value	Basis for Inference
Physical State	Colorless to pale yellow liquid or low-melting solid	Based on analogous substituted benzaldehydes.
Boiling Point	~230-250 °C	Higher than 4-fluorobenzaldehyde (181 °C) due to the ethoxy group increasing molecular weight and polarity.
Melting Point	Not readily predictable; likely a low-melting solid	Can be influenced by crystal packing, which is difficult to predict.
Solubility	Soluble in common organic solvents (e.g., ethanol, diethyl ether, acetone); sparingly soluble in water.	Typical for aromatic aldehydes of this size and polarity.

Potential Applications in Research and Development

The unique combination of an aldehyde, a fluorine atom, and an ethoxy group on a benzene ring makes **3-Ethoxy-4-fluorobenzaldehyde** a potentially valuable building block in several areas of chemical synthesis.

- **Pharmaceutical Drug Discovery:** The aldehyde functional group is a versatile handle for a wide range of chemical transformations, including reductive aminations, Wittig reactions, and the formation of Schiff bases. The presence of a fluorine atom can significantly enhance the metabolic stability, lipophilicity, and binding affinity of a drug candidate. The ethoxy group can also influence the molecule's pharmacokinetic profile. Therefore, this compound could serve as a key intermediate in the synthesis of novel therapeutics, potentially in areas like analgesics, anti-inflammatory agents, and central nervous system (CNS) drugs.
- **Agrochemicals:** Similar to pharmaceuticals, the introduction of fluorine into agrochemicals can improve their efficacy and metabolic stability. This benzaldehyde derivative could be a precursor to new herbicides, fungicides, or insecticides.
- **Materials Science:** Aromatic aldehydes are used in the synthesis of polymers, dyes, and other functional materials. The specific substitution pattern of **3-Ethoxy-4-fluorobenzaldehyde** could be exploited to create materials with tailored electronic or optical properties.



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Potential applications of **3-Ethoxy-4-fluorobenzaldehyde**.

Proposed Synthetic Pathways

While a specific, validated synthesis for **3-Ethoxy-4-fluorobenzaldehyde** is not readily found in the literature, a plausible route can be designed based on established organic chemistry reactions for substituted benzaldehydes.[2][3][4][5] A common strategy involves the formylation of a corresponding substituted benzene derivative.

Experimental Protocol: A Plausible Synthetic Approach

This proposed synthesis starts from the commercially available 2-fluoro-5-nitrophenol.

Step 1: Ethylation of 2-fluoro-5-nitrophenol

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-fluoro-5-nitrophenol (1 equivalent) in a suitable solvent such as acetone or DMF.
- **Base Addition:** Add a base, for example, anhydrous potassium carbonate (1.5 equivalents).
- **Alkylation:** Add ethyl iodide or diethyl sulfate (1.2 equivalents) dropwise to the stirring suspension.
- **Reaction:** Heat the mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC). The reaction is typically complete within 4-8 hours.
- **Work-up:** After completion, cool the reaction mixture to room temperature, filter off the inorganic salts, and remove the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel.

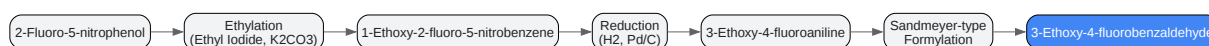
Step 2: Reduction of the Nitro Group

- **Reaction Setup:** Dissolve the product from Step 1 (1 equivalent) in ethanol or ethyl acetate.
- **Catalyst:** Add a catalytic amount of palladium on carbon (10% Pd/C).
- **Reduction:** Stir the mixture under a hydrogen atmosphere (using a balloon or a hydrogenation apparatus) at room temperature.
- **Monitoring:** Monitor the reaction by TLC until the starting material is consumed.
- **Work-up:** Filter the reaction mixture through a pad of Celite to remove the catalyst and concentrate the filtrate under reduced pressure to obtain the corresponding aniline.

Step 3: Sandmeyer-type Formylation

- **Diazotization:** Dissolve the aniline from Step 2 in an aqueous solution of a non-nucleophilic acid (e.g., HBF₄). Cool the solution to 0-5 °C in an ice bath.
- **Nitrite Addition:** Add a solution of sodium nitrite (1.1 equivalents) in water dropwise, maintaining the temperature below 5 °C. Stir for 30 minutes to form the diazonium salt.

- **Formylation:** In a separate flask, prepare a solution for the formylation step. This can be achieved through various methods, such as the Gattermann-Koch reaction (using CO and HCl with a catalyst) or by using a formylating agent like N,N-dimethylformamide (DMF) in the presence of a suitable catalyst.
- **Reaction:** Slowly add the cold diazonium salt solution to the formylating mixture. The reaction may require gentle warming to proceed to completion.
- **Work-up and Purification:** Quench the reaction with water and extract the product with an organic solvent. The organic layer is then washed, dried, and concentrated. The final product, **3-Ethoxy-4-fluorobenzaldehyde**, can be purified by column chromatography or distillation under reduced pressure.



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A plausible synthetic route to **3-Ethoxy-4-fluorobenzaldehyde**.

Expected Analytical and Spectroscopic Data

The characterization of **3-Ethoxy-4-fluorobenzaldehyde** would rely on standard spectroscopic techniques. The expected data can be inferred from the analysis of similar structures.^{[6][7][8][9]}

Technique	Expected Observations
^1H NMR	- Aldehyde proton (CHO) singlet around δ 9.8-10.0 ppm.- Aromatic protons in the region of δ 7.0-7.8 ppm, showing coupling patterns consistent with a 1,2,4-trisubstituted benzene ring.- A quartet for the ethoxy methylene (-OCH ₂ -) protons around δ 4.1-4.3 ppm.- A triplet for the ethoxy methyl (-CH ₃) protons around δ 1.4-1.6 ppm.
^{13}C NMR	- Carbonyl carbon (C=O) signal in the range of δ 185-195 ppm.- Aromatic carbons between δ 110-165 ppm. The carbon attached to fluorine will show a large one-bond C-F coupling constant.- Methylene carbon of the ethoxy group around δ 64-66 ppm.- Methyl carbon of the ethoxy group around δ 14-16 ppm.
^{19}F NMR	- A singlet or a multiplet (due to coupling with aromatic protons) in the typical range for an aryl fluoride.
IR Spectroscopy	- A strong C=O stretching band for the aldehyde at $\sim$ 1690-1710 cm ⁻¹ .- C-H stretching of the aldehyde proton around 2720 and 2820 cm ⁻¹ .- Aromatic C=C stretching bands in the 1450-1600 cm ⁻¹ region.- A strong C-O stretching band for the ethoxy group around 1200-1250 cm ⁻¹ .- A C-F stretching band around 1200-1300 cm ⁻¹ .
Mass Spectrometry	- A molecular ion peak (M ⁺) corresponding to the molecular weight of 168.17.- Characteristic fragmentation patterns including the loss of the aldehyde proton (M-1), the ethoxy group (M-45), and the formyl group (M-29).

Safety and Handling

No specific safety data sheet (SDS) is available for **3-Ethoxy-4-fluorobenzaldehyde**.

However, based on the data for related compounds such as 3-chloro-4-fluorobenzaldehyde and other substituted benzaldehydes, the following precautions should be taken.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Hazard Statements (Inferred): May be harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.
- Precautionary Statements:
 - Wear protective gloves, protective clothing, eye protection, and face protection.
 - Use only in a well-ventilated area. Avoid breathing dust, fumes, gas, mist, vapors, or spray.
 - Wash hands and any exposed skin thoroughly after handling.
 - In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
 - If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
 - Store in a well-ventilated place. Keep container tightly closed.

Conclusion

3-Ethoxy-4-fluorobenzaldehyde represents a potentially valuable, yet under-characterized, building block for synthetic chemistry. This guide provides a foundational understanding of its properties, potential applications, and handling, based on established chemical principles and data from closely related compounds. As research involving this molecule progresses, it is anticipated that more definitive experimental data will become available, further elucidating its utility in drug discovery, agrochemicals, and materials science. Researchers are encouraged to use this guide as a starting point and to perform thorough characterization of any synthesized material.

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